

Application Notes and Protocols for Subcutaneous Administration of Lu AF21934 in Mice

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Compound of Interest

Compound Name: Lu AF21934

Cat. No.: B608672

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These application notes provide a detailed protocol for the preparation and subcutaneous (SC) administration of **Lu AF21934**, a selective and brain-penetrant positive allosteric modulator of the mGlu4 receptor, in mice for pre-clinical research.

Overview

Lu AF21934 is a solid, white to off-white powder with a molecular weight of 315.20 g/mol and the chemical formula C₁₄H₁₆Cl₂N₂O₂.^[1] Due to its hydrophobic nature, direct reconstitution in aqueous solutions for in vivo administration is challenging. This protocol outlines the use of 20% (w/v) (2-hydroxypropyl)- β -cyclodextrin (HP- β -CD) as a vehicle to effectively disperse **Lu AF21934** for subcutaneous injection in mice.^{[1][2]} HP- β -CD is a cyclic oligosaccharide that can encapsulate poorly water-soluble compounds, thereby increasing their aqueous solubility and suitability for parenteral administration.

Quantitative Data Summary

The following tables provide key quantitative information for the preparation and administration of **Lu AF21934**.

Table 1: Properties of **Lu AF21934**

Property	Value
Molecular Weight	315.20 g/mol
Chemical Formula	C ₁₄ H ₁₆ Cl ₂ N ₂ O ₂
Appearance	White to off-white solid
In Vitro EC ₅₀ for mGlu4 Receptor	500 nM

Table 2: Dosing and Administration Parameters for Mice

Parameter	Recommendation
Vehicle	20% (w/v) HP- β -CD in Sterile Water for Injection
Dosing Range	0.1 - 5 mg/kg[1]
Injection Volume	5 - 10 mL/kg
Needle Gauge	25 - 27 G
Administration Route	Subcutaneous (SC)
Injection Site	Scruff of the neck or flank

Experimental Protocols

Preparation of 20% (w/v) HP- β -CD Vehicle

Materials:

- 2-hydroxypropyl- β -cyclodextrin (HP- β -CD)
- Sterile Water for Injection (WFI)
- Sterile magnetic stir bar and stir plate
- Sterile glass beaker or flask
- 0.22 μ m sterile syringe filter

Procedure:

- In a sterile environment (e.g., laminar flow hood), weigh the required amount of HP- β -CD to prepare a 20% (w/v) solution. For example, to prepare 10 mL of vehicle, weigh 2 g of HP- β -CD.
- Transfer the HP- β -CD to a sterile beaker or flask containing a sterile magnetic stir bar.
- Add the required volume of Sterile WFI. For a 20% (w/v) solution, add WFI to the final desired volume (e.g., bring 2 g of HP- β -CD to a final volume of 10 mL with WFI).
- Stir the solution on a magnetic stir plate at room temperature until the HP- β -CD is completely dissolved. This may take up to 30 minutes. Gentle heating (to no more than 37°C) can be used to expedite dissolution.
- Sterile-filter the 20% HP- β -CD solution through a 0.22 μ m syringe filter into a sterile container.
- The sterile vehicle can be stored at 2-8°C for several weeks.

Preparation of Lu AF21934 Formulation

Materials:

- **Lu AF21934** powder
- Sterile 20% (w/v) HP- β -CD vehicle
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required amount of **Lu AF21934** based on the desired final concentration and the number of animals to be dosed. For example, to prepare 1 mL of a 1 mg/mL solution,

weigh 1 mg of **Lu AF21934**.

- In a sterile tube or vial, add the calculated amount of **Lu AF21934** powder.
- Add the appropriate volume of the sterile 20% HP- β -CD vehicle to the powder.
- Vortex the mixture vigorously for 2-3 minutes to disperse the compound.
- If the compound is not fully dispersed, sonicate the suspension for 5-10 minutes in a water bath sonicator.
- Visually inspect the solution to ensure a uniform suspension. While complete dissolution may not occur, the goal is to achieve a fine, homogenous dispersion suitable for injection.
- Prepare the formulation fresh on the day of the experiment.

Subcutaneous Administration in Mice

Materials:

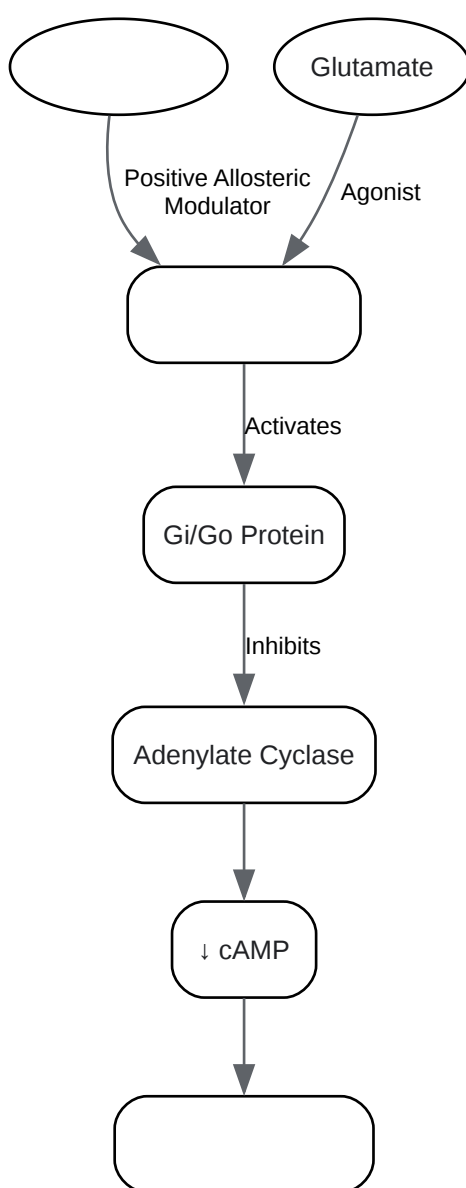
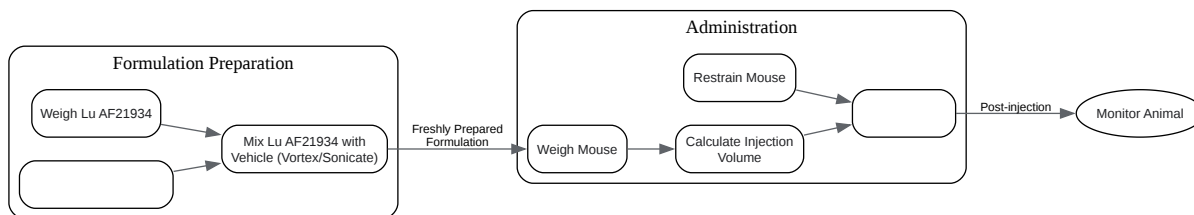
- Prepared **Lu AF21934** formulation
- Sterile syringes (e.g., 1 mL)
- Sterile needles (25-27 G)
- Animal scale
- 70% ethanol (optional)

Procedure:

- Warm the prepared **Lu AF21934** formulation to room temperature or body temperature before injection to minimize discomfort to the animal.
- Weigh the mouse to accurately calculate the injection volume.
- Gently restrain the mouse. One common method is to grasp the loose skin at the scruff of the neck between the thumb and forefinger.

- Create a "tent" of skin at the injection site (either the scruff of the neck or the flank).
- If desired, wipe the injection site with 70% ethanol and allow it to dry, though this is not always necessary for subcutaneous injections.
- Insert the needle, bevel up, into the base of the skin tent, parallel to the body.
- Gently pull back on the syringe plunger (aspirate) to ensure the needle is not in a blood vessel. If blood appears in the syringe hub, withdraw the needle and try a new site with a fresh needle.
- Slowly inject the calculated volume of the **Lu AF21934** suspension.
- Withdraw the needle and gently apply pressure to the injection site for a few seconds.
- Return the mouse to its cage and monitor for any adverse reactions.
- Use a new sterile needle and syringe for each animal to prevent cross-contamination and infection.

Visualizations



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References

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- 2. Cyclodextrins: Enhancing Drug Delivery, Solubility and Bioavailability for Modern Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
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